

A Comparative Analysis of AG6033 and Other Cereblon (CRBN) Modulators

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Compound of Interest		
Compound Name:	AG6033	
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This guide provides an objective comparison of the novel Cereblon (CRBN) modulator, **AG6033**, with other prominent CRBN modulators, including mezigdomide (CC-92480), iberdomide (CC-220), and avadomide (CC-122). The comparison is based on available preclinical data, focusing on their mechanism of action, anti-proliferative activity, and molecular targets.

Mechanism of Action: Modulating the E3 Ubiquitin Ligase Complex

AG6033 and other CRBN modulators function as "molecular glues," redirecting the substrate specificity of the Cereblon E3 ubiquitin ligase complex (CRL4-CRBN).[1][2] This modulation leads to the ubiquitination and subsequent proteasomal degradation of specific target proteins, known as neosubstrates, which are not typically targeted by this E3 ligase.[1][2] The primary neosubstrates for many of these modulators are the lymphoid transcription factors lkaros (IKZF1) and Aiolos (IKZF3), which are critical for the survival of various cancer cells, particularly those of hematological origin.[3] Some modulators, including AG6033, also induce the degradation of the translation termination factor GSPT1.

The newer generation of CRBN modulators, often referred to as Cereblon E3 Ligase Modulators (CELMoDs) like mezigdomide and iberdomide, exhibit higher binding affinity to

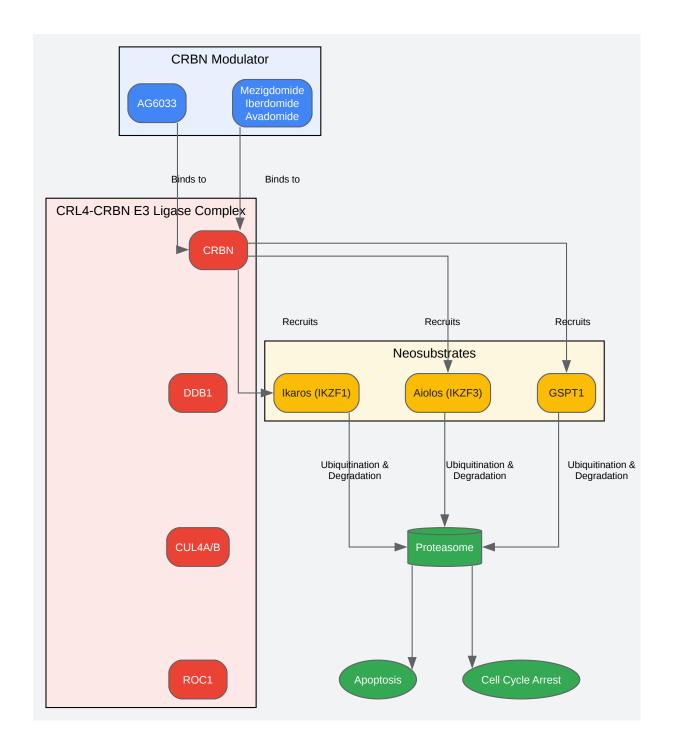




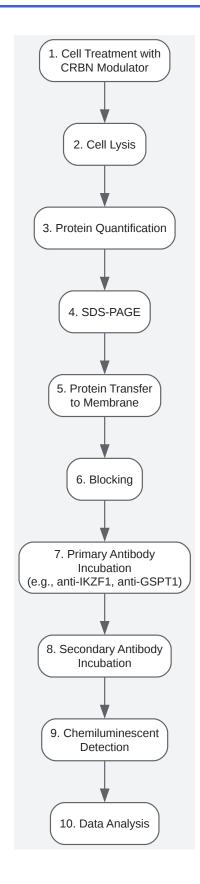


CRBN compared to earlier immunomodulatory drugs (IMiDs). This enhanced affinity is believed to contribute to their increased potency and efficacy in degrading neosubstrates.









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